

# No Evidence of Anticancer Activity Found for Chloramultilide B

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chloramultilide B

Cat. No.: B15579056

[Get Quote](#)

Extensive searches of scientific literature and databases have revealed no evidence of anticancer properties associated with the compound **Chloramultilide B**. Instead, available information indicates that **Chloramultilide B** is a natural product with established antifungal activity. Therefore, a comparison guide cross-validating its anticancer effects cannot be generated at this time.

**Chloramultilide B** is identified as a lindenane-type sesquiterpenoid dimer that can be isolated from the plant *Chloranthus serratus*. Research has demonstrated its inhibitory effects against fungal pathogens, specifically *Candida albicans* and *Candida parapsilosis*. One supplier of chemical reagents for research notes its minimum inhibitory concentration (MIC) value against these fungi is 0.068  $\mu\text{M}$ .

The user's request for a detailed comparison guide, including quantitative data tables, experimental protocols, and signaling pathway diagrams related to anticancer effects, cannot be fulfilled due to the absence of primary research on this topic. The core premise of the request—that **Chloramultilide B** possesses anticancer activity—is not supported by the available scientific literature.

Further investigation into compounds with similar names or from the same plant source did not yield any information linking **Chloramultilide B** to cancer research. The scientific community has primarily focused on its properties as an antifungal agent.

For researchers, scientists, and drug development professionals interested in anticancer agents, it is recommended to focus on compounds with demonstrated and documented

anticancer activity. Should future research establish any anticancer effects for **Chloramultilide B**, a comparative analysis could then be undertaken. At present, no such data exists to create the requested guide.

- To cite this document: BenchChem. [No Evidence of Anticancer Activity Found for Chloramultilide B]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15579056#cross-validation-of-chloramultilide-b-s-anticancer-effects\]](https://www.benchchem.com/product/b15579056#cross-validation-of-chloramultilide-b-s-anticancer-effects)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)